

# An In-depth Technical Guide on the Toxicological Profile of N-Nitrosoglyphosate Sodium

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## Compound of Interest

Compound Name: *N-Nitrosoglyphosate sodium*

Cat. No.: *B11931006*

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A Note on Data Availability: Publicly available toxicological data for **N-Nitrosoglyphosate sodium** is limited. This document summarizes the existing information, drawing from safety data sheets, regulatory assessments of it as an impurity, and the broader scientific literature on nitrosamines to infer its potential toxicological profile. A comprehensive toxicological assessment would require dedicated studies.

**N-Nitrosoglyphosate sodium** is a nitrosamine that is a degradation product and synthetic impurity of the widely used herbicide, glyphosate.[1][2] Due to its classification as a nitrosamine, a class of compounds known for their carcinogenic properties, the presence of N-Nitrosoglyphosate in glyphosate formulations is a significant concern.[3][4]

## Hazard Identification and Classification

While a complete toxicological profile is not available, a Safety Data Sheet (SDS) for N-Nitrosoglyphosate provides key hazard information.[5]

Table 1: GHS Hazard Statements for N-Nitroso-glyphosate

Hazard Class	Hazard Statement
Acute toxicity (Oral)	H302: Harmful if swallowed
Skin corrosion/irritation	H315: Causes skin irritation
Serious eye damage/eye irritation	H318: Causes serious eye damage
Specific target organ toxicity, single exposure (Respiratory tract irritation)	H335: May cause respiratory irritation
Hazardous to the aquatic environment, acute hazard	H401: Toxic to aquatic life
Hazardous to the aquatic environment, long-term hazard	H411: Toxic to aquatic life with long lasting effects

Source: Synquest Labs Safety Data Sheet[5]

## Regulatory Limits

Regulatory bodies have set limits for the maximum allowable concentration of N-Nitrosoglyphosate in technical glyphosate products.

Table 2: Regulatory Limits for N-Nitrosoglyphosate

Regulatory Body	Maximum Limit	Reference
Food and Agricultural Organization of the United Nations (FAO)	1 mg/kg (1 ppm)	[4][6]
United States Environmental Protection Agency (US EPA)	1 ppm	[2]

These limits are established to minimize potential risks associated with this impurity, which is recognized as a genotoxic carcinogen.[6]

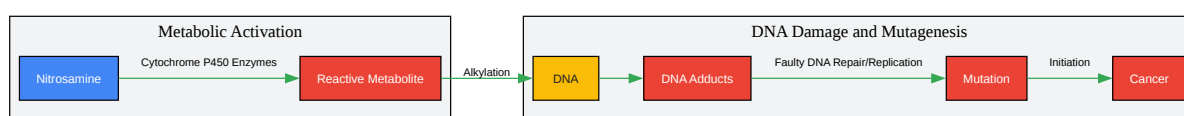
## General Toxicology of Nitrosamines

The primary toxicological concern for N-Nitrosoglyphosate stems from its classification as a nitrosamine. N-nitroso compounds (NOCs) are a group of chemicals known to be potent genotoxic carcinogens.[7]

A significant body of research has demonstrated the carcinogenic potential of nitrosamines.[8] Many N-nitroso compounds are classified as probable or confirmed human carcinogens by the International Agency for Research on Cancer (IARC).[7] Animal studies have shown that nitrosamines can induce tumors in various organs.[9] The carcinogenic action of nitrosamines is linked to their ability to directly damage DNA, leading to mutations that can initiate cancer.[7]

Nitrosamines are genotoxic, meaning they can damage the genetic material within a cell.[10] Their metabolic activation can lead to the formation of reactive intermediates that can alkylate DNA, forming DNA adducts. This DNA damage, if not repaired, can lead to mutations and chromosomal aberrations, which are key events in the initiation of cancer.[10]

The carcinogenic mechanism of nitrosamines generally involves metabolic activation by cytochrome P450 enzymes.[10] This process transforms the relatively inert nitrosamine into a highly reactive electrophilic species. This reactive metabolite can then bind to nucleophilic sites on DNA, forming adducts. These adducts can cause mispairing during DNA replication, leading to permanent mutations in the genetic code.



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General Carcinogenic Mechanism of Nitrosamines.

## Analytical Methodology for Detection

Given the regulatory limits on N-Nitrosoglyphosate, robust analytical methods for its detection in glyphosate samples are crucial. The most common methods involve High-Performance Liquid Chromatography (HPLC).

A widely referenced method for the determination of N-Nitrosoglyphosate in technical glyphosate is based on HPLC with post-column derivatization.<sup>[3][11]</sup>

#### 1. Sample Preparation:

- A known weight of the technical glyphosate sample is dissolved in a sodium hydroxide solution.
- The solution is then diluted to a specific volume with deionized water.

#### 2. Chromatographic Separation:

- An aliquot of the prepared sample is injected into an HPLC system.
- The separation is achieved using a strong anion exchange column.
- The mobile phase typically consists of a buffer solution, such as monobasic ammonium phosphate.

#### 3. Post-Column Derivatization:

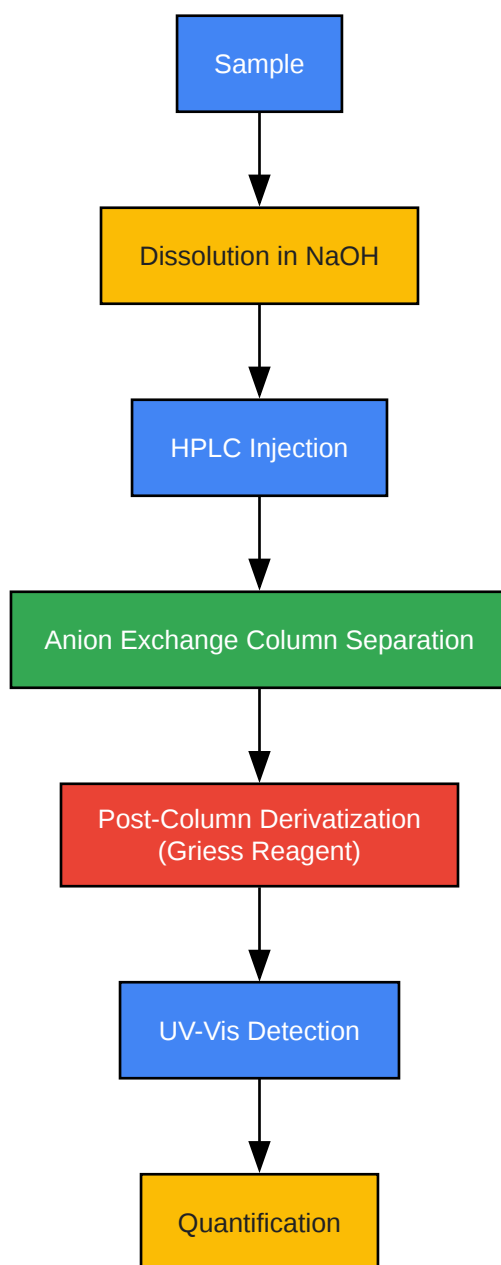
- After separation on the column, the eluate containing N-Nitrosoglyphosate is mixed with a strong acid (e.g., hydrobromic acid) to facilitate denitrosation, which releases a nitrosyl cation.
- This nitrosyl cation then reacts with a chromogenic reagent, typically a mixture of N-(1-naphthyl)ethylenediamine (NED) and sulfanilamide (the Griess reagent), to form a colored azo dye.

#### 4. Detection:

- The resulting colored compound is detected by a UV-Vis spectrophotometric detector at a specific wavelength (e.g., 546 nm).

#### 5. Quantification:

- The concentration of N-Nitrosoglyphosate in the sample is determined by comparing the peak area of the sample to a calibration curve prepared from known standards.



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Analytical Workflow for N-Nitrosoglyphosate Detection.

## Data Gaps and Future Research

The current understanding of the toxicological profile of **N-Nitrosoglyphosate sodium** is incomplete. Key data gaps include:

- Pharmacokinetics (ADME): No studies are publicly available on the absorption, distribution, metabolism, and excretion of **N-Nitrosoglyphosate sodium**.

- Acute and Chronic Toxicity: Quantitative data from acute and chronic toxicity studies are lacking.
- Carcinogenicity: While inferred from its chemical class, specific carcinogenicity studies on N-Nitrosoglyphosate have not been published.
- Reproductive and Developmental Toxicity: There is no information on the potential reproductive or developmental effects of this compound.

To conduct a thorough risk assessment, dedicated toxicological studies on **N-Nitrosoglyphosate sodium** are necessary. These studies would provide the data needed to establish a comprehensive toxicological profile and refine regulatory limits to ensure human and environmental safety.

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- To cite this document: BenchChem. [An In-depth Technical Guide on the Toxicological Profile of N-Nitrosoglyphosate Sodium]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b11931006#toxicological-profile-of-n-nitrosoglyphosate-sodium]

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